

An In-depth Technical Guide to Yuehgesin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yuehgesin C

Cat. No.: B15596405

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Abstract

This technical guide provides a comprehensive overview of **Yuehgesin C**, a natural product belonging to the coumarin class of compounds. While detailed experimental data and specific signaling pathways for **Yuehgesin C** are not extensively documented in publicly available scientific literature, this guide furnishes its definitive identification through its CAS number and IUPAC name. Furthermore, it contextualizes **Yuehgesin C** within the broader family of coumarins, which are well-studied for their diverse and significant pharmacological activities. This document is intended to serve as a foundational resource for researchers and professionals in drug development interested in the potential of **Yuehgesin C** and related compounds.

Chemical Identification

A precise identification of a chemical compound is fundamental for all research and development activities. The Chemical Abstracts Service (CAS) number and the International Union of Pure and Applied Chemistry (IUPAC) name for **Yuehgesin C** are provided below.

Identifier	Value
CAS Number	125072-68-6
IUPAC Name	8-(3-ethoxy-2-hydroxy-3-methylbutyl)-7-methoxychromen-2-one

Contextual Overview: The Coumarin Class

Yuehgesin C is a derivative of coumarin, a large and important class of benzopyrone secondary metabolites found in many plants.[1][2] Coumarins are known for their wide range of pharmacological properties, which are attributed to the diverse substitutions on their core structure.[3]

General Biological Activities of Coumarins:

The coumarin scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a broad spectrum of biological activities, including:

- **Anticancer Activity:** Many coumarins have demonstrated promising anticancer properties through various mechanisms such as inducing apoptosis, inhibiting cell proliferation, modulating oxidative stress, and preventing angiogenesis and metastasis.[4]
- **Anti-inflammatory Effects:** Coumarins are recognized for their anti-inflammatory capabilities.[1][2]
- **Anticoagulant Properties:** Certain coumarin derivatives are used clinically as anticoagulants.[1][2]
- **Antimicrobial and Antiviral Activities:** The coumarin nucleus is a constituent of various antimicrobial and antiviral agents.[1][3][5]
- **Neuroprotective Effects:** Some coumarins have shown potential in the context of neurodegenerative diseases.[1]

The diverse biological profile of coumarins makes them attractive candidates for drug discovery and development.[5] The specific biological activity of a coumarin derivative is highly dependent on the nature and position of its substituents.[3]

Data Presentation

Due to a lack of specific experimental studies on **Yuehgesin C** in the accessible scientific literature, quantitative data regarding its biological activity, such as IC₅₀ or EC₅₀ values, are not available for presentation.

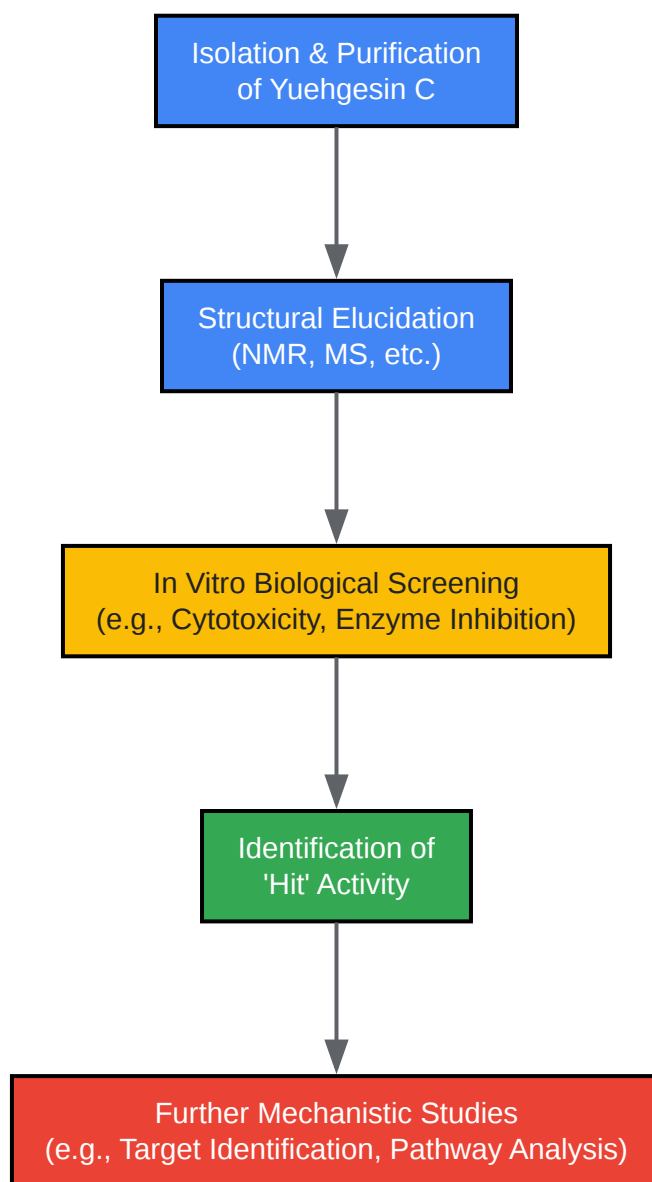
Experimental Protocols

Detailed experimental protocols for key experiments involving **Yuehgesin C** cannot be provided as no specific studies have been identified.

Signaling Pathways and Logical Relationships

As the mechanism of action and specific cellular targets of **Yuehgesin C** have not been elucidated in the available literature, a diagram of its signaling pathway cannot be generated at this time.

For illustrative purposes, a generalized workflow for the initial investigation of a novel natural product like **Yuehgesin C** is presented below. This diagram outlines a logical progression from isolation to the initial biological screening.



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Caption: A generalized workflow for the investigation of a novel natural product.

Conclusion and Future Directions

Yuehgesin C, identified by CAS number 125072-68-6, is a member of the pharmacologically significant coumarin family. While specific biological data for **Yuehgesin C** is currently unavailable, its structural class suggests potential for a range of biological activities. Further research, following a workflow similar to the one outlined, is necessary to elucidate its specific mechanism of action, identify its molecular targets, and explore its therapeutic potential. This

would involve the isolation or synthesis of **Yuehgesin C**, followed by a comprehensive screening in various biological assays to uncover its pharmacological profile. Such studies would be a valuable contribution to the field of natural product chemistry and drug discovery.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Yuehgesin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15596405#yuehgesin-c-cas-number-and-iupac-name]

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